

Application Notes and Protocols: Preparation of Biotin-d2-1 Stock Solutions

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Compound of Interest

Compound Name: Biotin-d2-1

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Introduction

Biotin-d2-1, the deuterium-labeled form of Biotin (Vitamin B7), is a crucial tool in various research applications, particularly in mass spectrometry-based assays where it serves as an internal standard for the accurate quantification of biotin.[1][2] Proper preparation of stock solutions is the first critical step to ensure the accuracy and reproducibility of experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **Biotin-d2-1** stock solutions.

Biotin is an essential enzyme co-factor involved in key metabolic pathways, including fatty acid synthesis, gluconeogenesis, and amino acid metabolism.[3][4][5] Its deuterated analog, **Biotin-d2-1**, allows for precise differentiation from the endogenous, unlabeled biotin in biological samples, a technique widely used in pharmacokinetic and metabolic studies.

Product Information

Property	Value	Reference
Synonyms	Vitamin B7-d2-1, Vitamin H-d2-1, D-Biotin-d2-1	
CAS Number	1217481-41-8	
Molecular Formula	C ₁₀ H ₁₄ D ₂ N ₂ O ₃ S	
Molecular Weight	246.32 g/mol	
Appearance	White to off-white solid/powder	

Solubility and Recommended Solvents

The solubility of **Biotin-d2-1** is a critical factor in the preparation of stock solutions. Based on available data, Dimethyl Sulfoxide (DMSO) is the recommended solvent for achieving high-concentration stock solutions.

Solvent	Solubility	Notes
DMSO	≥ 100 mg/mL (405.98 mM)	Use freshly opened, anhydrous DMSO as it is hygroscopic, which can affect solubility.
Ethanol	Soluble	
Water	Soluble upon heating	Unlabeled biotin is slightly soluble in water (0.2 mg/mL) and very soluble in hot water.
Dilute Alkali	Soluble	Unlabeled biotin is very soluble in dilute alkali solutions.
2M NH ₄ OH	50 mg/mL (for unlabeled Biotin)	

For most applications requiring a high-concentration initial stock, DMSO is the solvent of choice. For applications where DMSO may interfere with downstream biological assays,

alternative solvents can be considered, though they may not achieve the same high concentration.

Experimental Protocols

Preparation of a 10 mM Biotin-d2-1 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for serial dilutions.

Materials:

- **Biotin-d2-1** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Pre-weighing Preparation: Allow the vial of **Biotin-d2-1** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out the desired amount of **Biotin-d2-1** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.46 mg of **Biotin-d2-1**.
- Solubilization: Add the appropriate volume of anhydrous DMSO to the vial containing the **Biotin-d2-1** powder.
- Mixing: Vortex the solution thoroughly until the **Biotin-d2-1** is completely dissolved. Gentle warming to 37°C or sonication can be used to aid dissolution if necessary.
- Verification: Visually inspect the solution to ensure there are no undissolved particles.

The following table provides the required mass of **Biotin-d2-1** for different volumes of a 10 mM stock solution.

Desired Volume	Mass of Biotin-d2-1 to Weigh
1 mL	2.46 mg
5 mL	12.3 mg
10 mL	24.6 mg

Preparation of Aqueous Working Solutions

For many biological applications, the final concentration of DMSO must be minimized. This requires diluting the high-concentration DMSO stock solution into an aqueous buffer.

Materials:

- 10 mM **Biotin-d2-1** in DMSO (from Protocol 4.1)
- Appropriate aqueous buffer (e.g., PBS, Tris-HCl)
- Sterile microcentrifuge tubes

Procedure:

- Calculate Dilution: Determine the required volume of the 10 mM DMSO stock solution needed to achieve the desired final concentration in your aqueous buffer.
- Dilution: Add the calculated volume of the DMSO stock solution to the aqueous buffer. It is recommended to add the DMSO stock dropwise while vortexing the buffer to prevent precipitation.
- Final Concentration: Ensure the final concentration of DMSO in the working solution is compatible with your experimental system (typically <0.5%).

Storage and Stability

Proper storage is essential to maintain the integrity of **Biotin-d2-1** stock solutions.

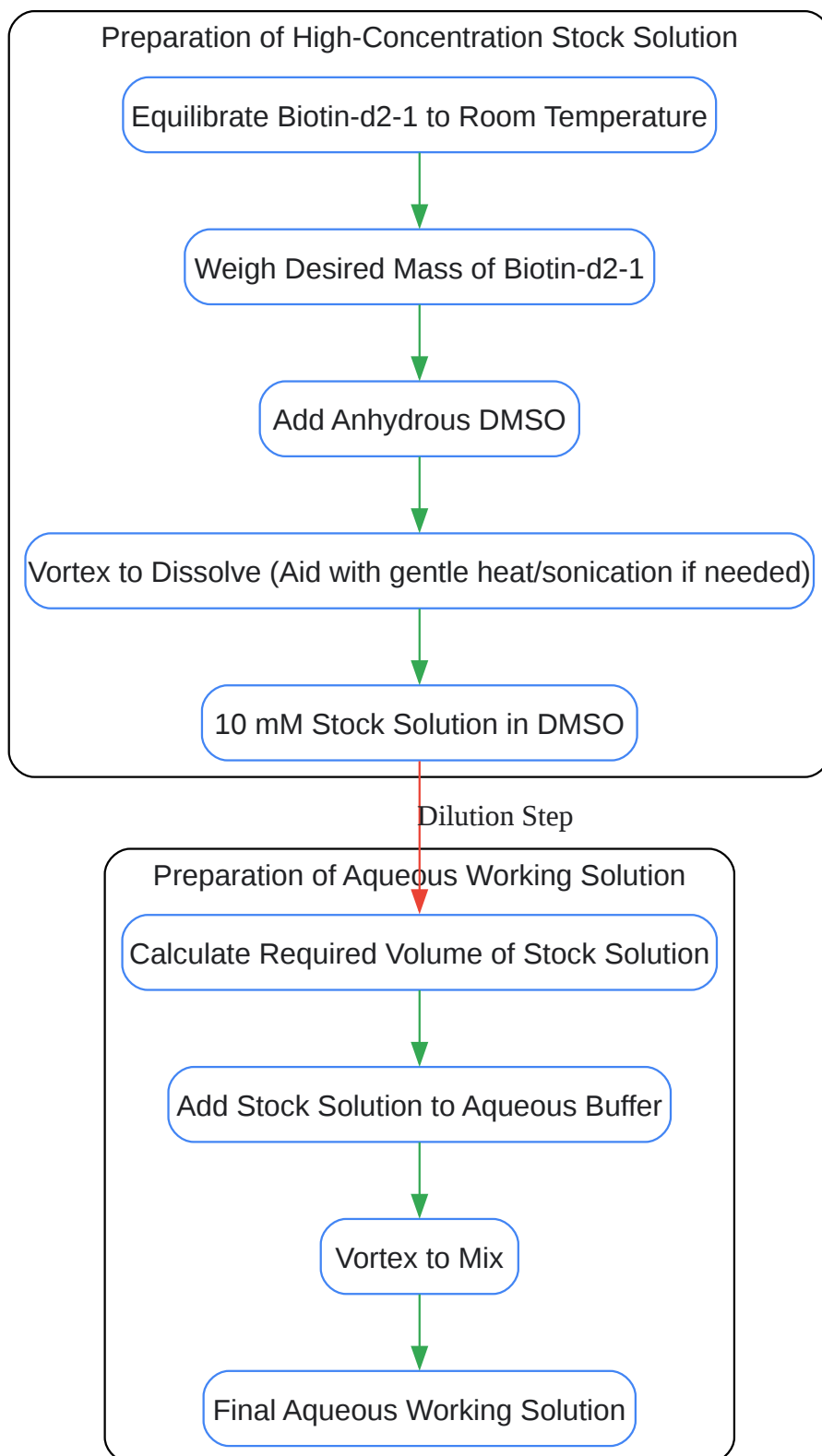
Form	Storage Temperature	Stability Period
Solid Powder	-20°C	3 years
In Solvent	-80°C	6 months
In Solvent	-20°C	1 month

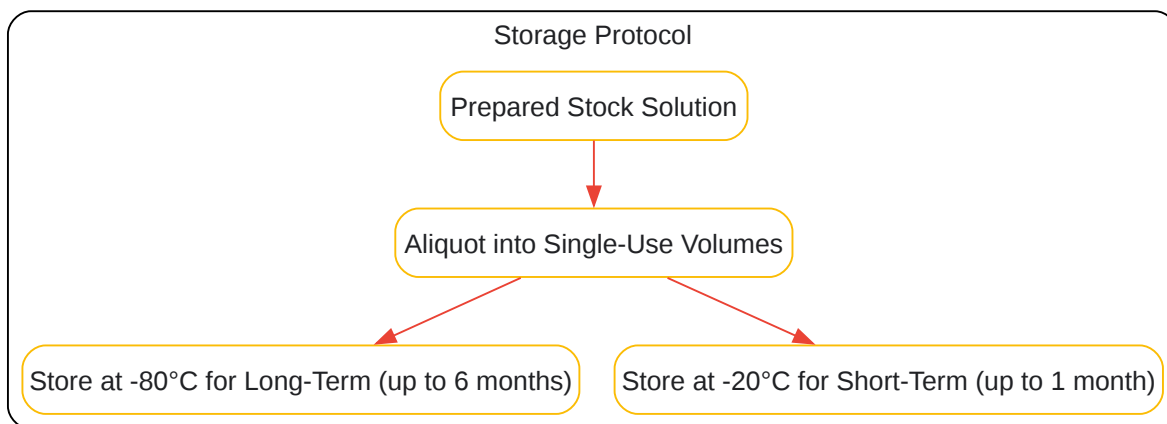
Best Practices for Storage:

- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into single-use volumes before storage.
- **Light Protection:** Store solutions in amber-colored vials or in the dark to protect from light, although biotin is generally considered photostable in its dry form.

Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing **Biotin-d2-1** stock solutions.





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